

Application Note: Cell Permeability Profiling for (Tetrahydro-furan-2-ylmethyl)-urea Scaffolds

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Compound of Interest

Compound Name: (Tetrahydro-furan-2-ylmethyl)-urea

CAS No.: 38336-10-6

Cat. No.: B1273976

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Introduction & Compound Context

(Tetrahydro-furan-2-ylmethyl)-urea (CAS: 38336-10-6) represents a critical pharmacophore often utilized in Fragment-Based Drug Discovery (FBDD). Structurally, it combines a polar urea hydrogen-bond donor/acceptor motif with a lipophilic yet water-soluble tetrahydrofuran (THF) ether ring. This scaffold is frequently observed in inhibitors of Soluble Epoxide Hydrolase (sEH) and Androgen Receptors, where the urea moiety engages active site residues (e.g., Asp335 in sEH) while the THF group occupies hydrophobic pockets [1, 2].

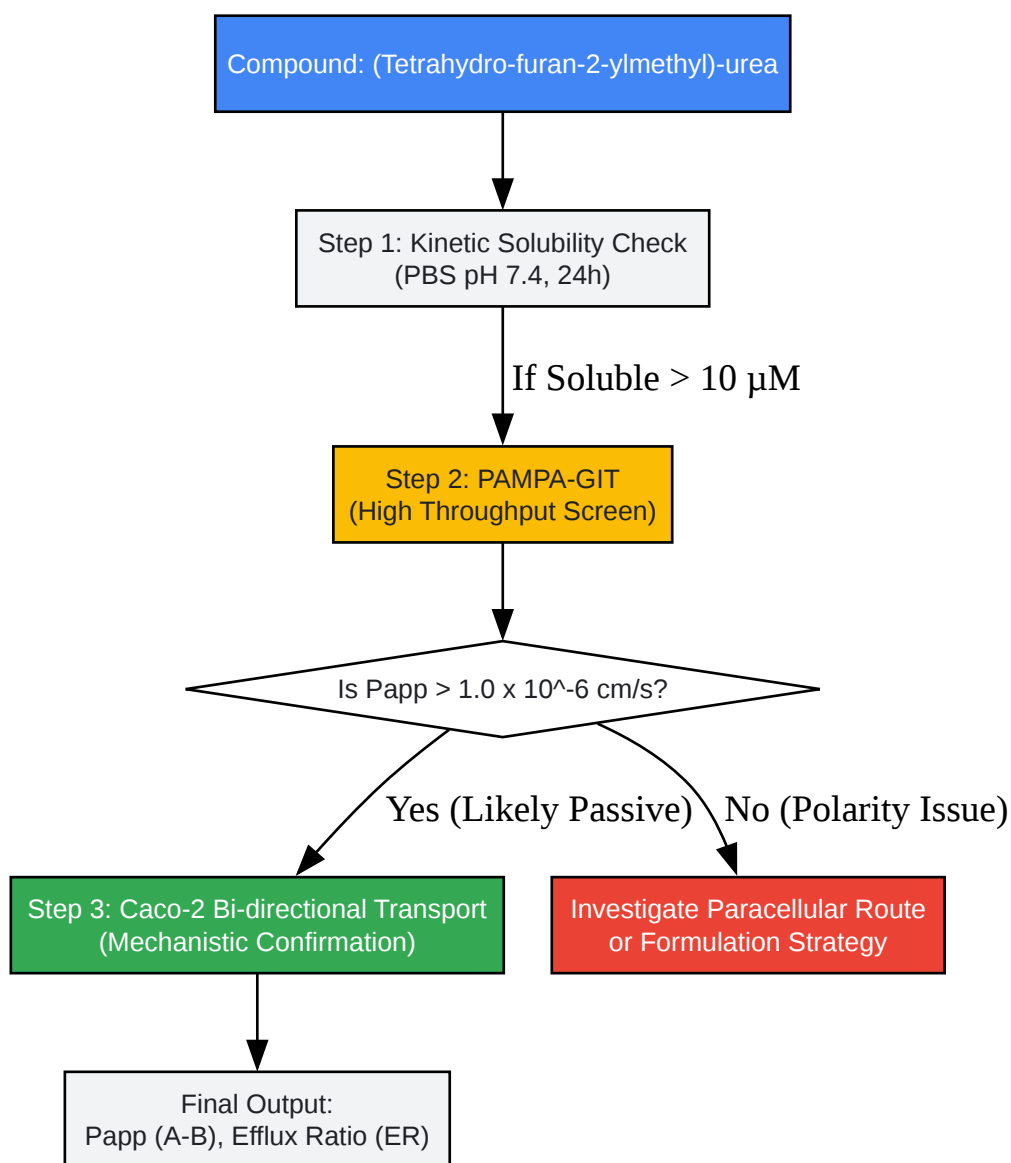
Accurate permeability profiling of this compound is challenging due to its physicochemical duality: the urea group increases polarity (lowering passive diffusion), while the THF ring enhances solubility. This Application Note provides a validated workflow to assess its permeability using PAMPA (passive diffusion) and Caco-2 (active transport/efflux) assays.

Physicochemical Profile & Assay Implications

Property	Value (Predicted)	Implication for Assay Design
Molecular Weight	144.17 g/mol	High diffusivity; rapid equilibrium expected.
LogP	-0.3 - 0.8	Moderate lipophilicity; likely transcellular passive diffusion.
PSA (Polar Surface Area)	~55 Å ²	Good oral bioavailability potential; <140 Å ² rule.
pKa	~13-14 (Urea)	Neutral at physiological pH (7.4); pH gradient assays not critical.

Strategic Workflow

The following decision tree outlines the logical progression for profiling Urea-THF derivatives.



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Figure 1: Strategic workflow for permeability assessment. Blue indicates input, Yellow indicates screening, Green indicates confirmatory assays.

Protocol 1: PAMPA-GIT (Passive Diffusion Screen)

Objective: Rapidly determine the passive transcellular permeability (

) without the interference of transporters. Mechanism: Parallel Artificial Membrane Permeability Assay (PAMPA) uses a lipid-oil-lipid trilayer to mimic the intestinal brush border.

Materials

- Donor Plate: 96-well filter plate (0.45 μ m PVDF, hydrophobic).
- Acceptor Plate: 96-well PTFE receiver plate.
- Lipid Solution: 1% (w/v) Lecithin in Dodecane (mimics GIT membrane).
- Buffer: PBS (pH 7.4) + 5% DMSO (to ensure solubility of the urea derivative).

Step-by-Step Methodology

- Membrane Preparation:
 - Carefully pipette 5 μ L of the Lipid Solution (Lecithin/Dodecane) onto the porous membrane of the Donor Plate.^{[2][3]}
 - Critical: Allow the solvent to evaporate/settle for 5 minutes to form a uniform bilayer. Avoid touching the membrane with the tip.^{[2][3]}
- Compound Preparation:
 - Prepare a 10 mM stock of **(Tetrahydro-furan-2-ylmethyl)-urea** in DMSO.
 - Dilute to 50 μ M working concentration in PBS (pH 7.4). Ensure final DMSO < 1%.
- Assembly & Incubation:
 - Acceptor Wells: Fill with 300 μ L of blank PBS (pH 7.4).
 - Donor Wells: Add 200 μ L of the 50 μ M compound solution to the lipid-coated filter plate.
 - Sandwich: Place the Donor plate on top of the Acceptor plate.
 - Incubation: Incubate for 5 hours at Room Temperature (25°C) in a humidity chamber (to prevent evaporation).
- Analysis:

- Separate plates.[3] Transfer aliquots from both Donor and Acceptor wells to a UV-transparent plate.
- Quantify using UV-Vis spectrophotometry (approx 210-220 nm for urea) or LC-MS/MS (recommended for sensitivity).

Data Calculation

Calculate Effective Permeability (

) using the Kinsky equation [3]:

- : Volume of Donor/Acceptor.
- : Filter area (0.3 cm²).
- : Time (seconds).

Protocol 2: Caco-2 Bi-directional Transport (Gold Standard)

Objective: Assess bioavailability including active transport and efflux (e.g., P-gp). Relevance: Urea derivatives can sometimes be substrates for efflux transporters. This assay determines the Efflux Ratio (ER).

Cell Culture Requirements[4][5][6][7]

- Cell Line: Caco-2 (ATCC HTB-37), passage 30-60.
- Culture Format: 24-well Transwell® inserts (0.4 µm pore size, polycarbonate).
- Differentiation: 21 days post-seeding. TEER (Transepithelial Electrical Resistance) must be > 300.
- .

Experimental Design (Pipetting Scheme)[1][3]

Condition	Apical (A)	Basolateral (B)	Purpose
A to B	Compound + Buffer	Blank Buffer	Mimics Gut Absorption
B to A	Blank Buffer	Compound + Buffer	Mimics Blood-to-Gut Efflux
Control	Lucifer Yellow	Blank Buffer	Paracellular Integrity Check

Step-by-Step Methodology

- Equilibration:
 - Wash monolayers twice with HBSS (pH 7.4) at 37°C.[\[4\]](#)
 - Equilibrate for 20 mins in transport buffer.
- Dosing:
 - A-to-B: Add 300 µL of 10 µM **(Tetrahydro-furan-2-ylmethyl)-urea** to the Apical chamber. Add 1000 µL blank buffer to Basolateral.
 - B-to-A: Add 1000 µL of 10 µM compound to Basolateral. Add 300 µL blank buffer to Apical.
- Sampling:
 - Incubate at 37°C with orbital shaking (50 rpm).
 - Take 50 µL aliquots from the receiver compartment at 30, 60, and 90 minutes.
 - Critical: Replace sampled volume with fresh warm buffer immediately to maintain hydrostatic pressure.
- Integrity Check (Post-Assay):
 - After the final timepoint, measure TEER again. A drop of >20% indicates monolayer toxicity or disruption.

- Quantify Lucifer Yellow flux;

must be

cm/s.

Data Analysis & Interpretation[1][3]

1. Apparent Permeability (

):

- : Rate of permeation (slope of cumulative amount vs time).
- : Initial concentration.

2. Efflux Ratio (ER):

Interpretation Guide:

- $ER < 2.0$: Passive diffusion dominates.
- $ER > 2.0$: Active efflux indicated (likely P-gp or BCRP).
- cm/s: High permeability (Class I/II).
- cm/s: Low permeability (Class III/IV).

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